analytical methods for characterizing 2-(methylamino)isonicotinonitrile

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Compound of Interest

Compound Name:	*2-(methylamino)isonicotinonitrile*
CAS No.:	*137225-13-9*
Cat. No.:	*B155036*

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An in-depth guide to the analytical characterization of **2-(methylamino)isonicotinonitrile**, a crucial pyridine derivative in synthetic and medicinal chemistry, is presented. This document provides a multi-faceted approach to ensure the identity, purity, and quality of the compound, catering to researchers, scientists, and professionals in drug development.

Introduction to 2-(methylamino)isonicotinonitrile

2-(methylamino)isonicotinonitrile is a substituted pyridine derivative featuring both a methylamino and a nitrile group. Such structures are significant building blocks in medicinal chemistry due to the versatile reactivity of the cyano group and the electronic properties imparted by the amino substituent.[1][2] The rigorous characterization of this molecule is paramount to guarantee the reliability of downstream applications, from fundamental research to the synthesis of active pharmaceutical ingredients (APIs). This guide details an integrated suite of analytical techniques—chromatographic and spectroscopic—to provide a comprehensive profile of the compound.

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Part 1: Chromatographic Analysis for Purity and Quantification

Chromatographic methods are fundamental for separating the target compound from impurities, starting materials, and by-products.

High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone technique for assessing the purity of non-volatile and thermally stable compounds like **2-(methylamino)isonicotinonitrile**. A reversed-phase method is typically employed, separating compounds based on their hydrophobicity.

Causality Behind Experimental Choices:

- Reversed-Phase (C18 Column): The C18 stationary phase provides a non-polar environment. The analyte, being moderately polar, will have a good interaction balance, allowing for effective separation from both more polar and less polar impurities.
- Acidified Mobile Phase: The use of a mild acid like formic acid or trifluoroacetic acid (TFA) in the mobile phase (water/acetonitrile) serves two key purposes.[3] Firstly, it protonates the basic nitrogen atoms in the pyridine ring and the amino group, ensuring a single, consistent ionic form and preventing peak tailing. Secondly, it improves the chromatographic peak shape, leading to better resolution and more accurate quantification.
- Gradient Elution: A gradient elution (e.g., increasing acetonitrile concentration over time) is chosen to ensure that impurities with a wide range of polarities are eluted from the column in a reasonable time, providing a comprehensive impurity profile.[3]

Experimental Protocol: HPLC-UV Purity Assay

- Instrumentation and Materials:
  - HPLC system equipped with a UV-Vis detector.
  - Reversed-phase C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Acetonitrile (HPLC grade).

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- Water (HPLC grade or ultrapure).
- Formic acid or Trifluoroacetic acid (TFA).
- Reference standard of **2-(methylamino)isonicotinonitrile**.
- Syringe filters (0.22 or 0.45 µm).

- Chromatographic Conditions:
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: 254 nm (or lambda max determined by UV scan).
  - Injection Volume: 5 µL.
  - Column Temperature: 30 °C.
  - Gradient Program:
    - Start at 10% B.
    - Linear ramp to 90% B over 10 minutes.
    - Hold at 90% B for 2 minutes.
    - Return to 10% B over 1 minute.
    - Equilibrate at 10% B for 3 minutes.
- Sample Preparation:
  - Accurately weigh and dissolve the sample in a 50:50 mixture of Mobile Phase A and B to achieve a concentration of approximately 1 mg/mL.

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- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

- Analysis and Data Interpretation:
  - Inject the sample and record the chromatogram.
  - The purity is determined by the area percent method, where the area of the main peak is expressed as a percentage of the total area of all observed peaks.
  - For quantification, a calibration curve is constructed by injecting a series of standard solutions of known concentrations and plotting the peak area against concentration.[3] The concentration of the unknown sample is then determined from this curve.

Data Presentation: Typical HPLC Method Validation Parameters

Parameter	Typical Performance
Linearity (r^2)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 2%
This data is representative for analogous compounds and serves as a target for method validation.[3]	

Visualization: HPLC Analysis Workflow

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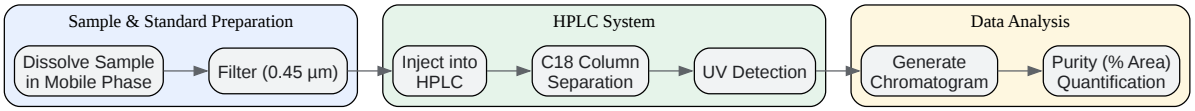

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Caption: Workflow for HPLC-UV analysis of **2-(methylamino)isonicotinonitrile**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile compounds. It provides excellent separation and definitive identification based on mass-to-charge ratio.[4][5]

Causality Behind Experimental Choices:

- HP-5ms Column: A (5%-phenyl)-methylpolysiloxane column is a general-purpose, low-polarity column that provides good separation for a wide range of compounds, including pyridine derivatives.[4]
- Temperature Programming: A temperature gradient is essential in GC to first elute highly volatile impurities at lower temperatures and then ramp up the temperature to elute the less volatile analyte and any heavier impurities, ensuring good peak shape and resolution.
- Electron Ionization (EI): Standard 70 eV EI is used because it creates reproducible fragmentation patterns that can be compared against mass spectral libraries for compound identification.

Experimental Protocol: GC-MS Analysis

- Instrumentation and Materials:
  - GC system coupled to a Mass Spectrometer (e.g., single quadrupole).
  - HP-5ms column (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.

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- Helium (carrier gas).
- Methanol or Dichloromethane (GC grade).

- Chromatographic and MS Conditions:
  - Carrier Gas Flow: Helium at 1.0 mL/min (constant flow).
  - Inlet Temperature: 250 °C.
  - Injection Mode: Split (e.g., 50:1 ratio).
  - Injection Volume: 1 µL.
  - Oven Temperature Program:
    - Initial temperature: 80 °C, hold for 2 minutes.
    - Ramp to 280 °C at 20 °C/min.
    - Hold at 280 °C for 5 minutes.
  - MS Transfer Line Temperature: 280 °C.
  - Ion Source Temperature: 230 °C.
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Scan Range: 40 - 400 amu.
- Sample Preparation:
  - Prepare a dilute solution of the sample (~100 µg/mL) in a suitable volatile solvent like methanol or dichloromethane.
- Data Interpretation:
  - The total ion chromatogram (TIC) will show the separation of components. The peak for **2-(methylamino)isonicotinonitrile** should be the major one.

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- The mass spectrum of the main peak should show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (133.15 g/mol).
- Fragmentation patterns can be analyzed to further confirm the structure.

Part 2: Spectroscopic Analysis for Structural Confirmation

Spectroscopic methods provide detailed information about the molecular structure, confirming the identity established by chromatography.

Mass Spectrometry (MS)

The mass spectrum provides the molecular weight and structural clues from fragmentation.

Expected Data for **2-(methylamino)isonicotinonitrile** ($C_7H_7N_3$):

- Molecular Weight: 133.15
- Expected Molecular Ion (M^+): m/z = 133.
- Key Fragments: Loss of HCN (m/z = 106), loss of a methyl group (m/z = 118), and other fragments characteristic of the pyridine ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation. Both ^1H and ^{13}C NMR are essential.[6][7]

Causality Behind Experimental Choices:

- Solvent ($CDCl_3$ or DMSO-d_6): Deuterated chloroform ($CDCl_3$) is a common choice for many organic molecules. If solubility is an issue, or to observe the N-H proton more clearly (as it exchanges less readily), deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent alternative. [6]
- Internal Standard (TMS): Tetramethylsilane (TMS) is added as an internal standard to provide a zero reference point (0 ppm) for the chemical shift scale.

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Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) containing TMS in an NMR tube.
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a spectrometer (e.g., 400 MHz or higher). Standard acquisition parameters are typically sufficient.

Data Interpretation: Predicted NMR Spectra

^1H NMR (predicted):

- Pyridine Ring Protons (3H): These will appear in the aromatic region (~6.5-8.5 ppm). Due to the substitution pattern, they will form a complex splitting pattern (e.g., doublet, triplet, or doublet of doublets).
- N-H Proton (1H): A broad singlet, its chemical shift will be solvent-dependent. It may be observable coupled to the methyl group.
- Methyl Protons (3H): A singlet or a doublet (if coupled to the N-H proton) around 2.8-3.2 ppm.

^{13}C NMR (predicted):

- Pyridine Ring Carbons (5C): Signals will appear in the range of ~105-160 ppm.
- Nitrile Carbon (1C): A characteristic peak around 115-120 ppm.
- Methyl Carbon (1C): A signal in the aliphatic region, around 25-35 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and simple method to confirm the presence of key functional groups.[8][9]

Experimental Protocol: FTIR Analysis

- Sample Preparation: The analysis can be performed on a neat solid sample using an Attenuated Total Reflectance (ATR) accessory, which is the most common and convenient

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method. Alternatively, a KBr pellet can be prepared.

- Data Acquisition: Collect the spectrum over the range of 4000-400 cm^{-1}.

Data Interpretation: Expected FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3350	N-H Stretch	Secondary Amine
~3050	C-H Stretch	Aromatic C-H
~2950	C-H Stretch	Aliphatic C-H (methyl)
~2225	C≡N Stretch	Nitrile
~1600, ~1570	C=C / C=N Stretch	Pyridine Ring
~1520	N-H Bend	Secondary Amine

These assignments are based on characteristic vibrational frequencies for similar structures.[9][10]

Integrated Analytical Approach

A combination of these techniques is essential for a full and robust characterization of **2-(methylamino)isonicotinonitrile**. Chromatography confirms the purity and provides the analyte for spectroscopic identification, while MS, NMR, and FTIR work in concert to unambiguously confirm the molecular structure.

Visualization: Integrated Characterization Strategy

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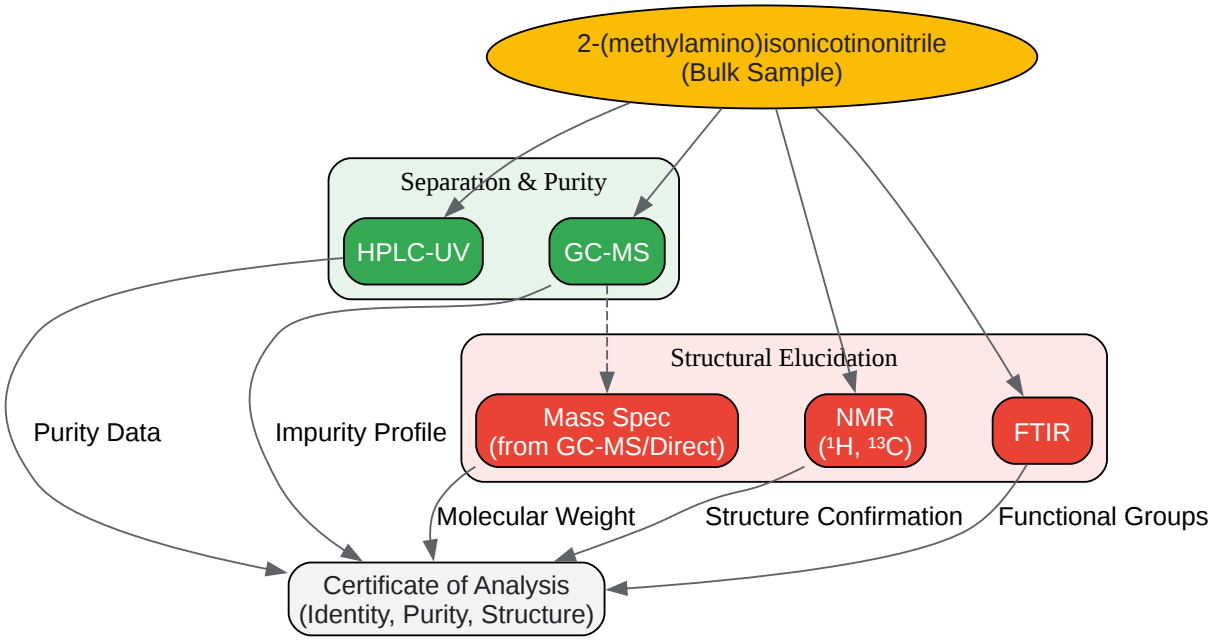

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Caption: An integrated workflow for the comprehensive characterization of the target molecule.

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